

Synthesis of N-(Cyclopropylmethyl)cyclohexanamine Hydrochloride: An Application Note and Detailed Protocol

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Compound of Interest

	N-
Compound Name:	(Cyclopropylmethyl)cyclohexanamine hydrochloride
CAS No.:	99175-39-0
Cat. No.:	B1285398

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For: Researchers, scientists, and drug development professionals.

Introduction

N-(Cyclopropylmethyl)cyclohexanamine and its hydrochloride salt are valuable building blocks in medicinal chemistry and drug discovery. The unique combination of a cyclohexyl ring and a cyclopropylmethyl group offers a desirable lipophilic profile and conformational rigidity, making it an attractive scaffold for the development of novel therapeutic agents. This document provides a comprehensive, step-by-step guide for the synthesis of **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride**, grounded in established chemical principles and supported by practical insights for a successful and reproducible outcome.

The synthesis hinges on a highly efficient and selective one-pot reductive amination reaction, a cornerstone of modern amine synthesis.[1] This approach avoids the harsh conditions and potential for over-alkylation often associated with direct alkylation methods. We will employ sodium triacetoxyborohydride (STAB) as the reducing agent of choice, celebrated for its mild nature and remarkable selectivity for iminium ions over ketones and aldehydes.[2]

This guide is designed to be self-validating, with detailed explanations for each procedural step, safety precautions, and in-depth characterization of the final product.

Reaction Scheme

The overall synthetic transformation is a two-step process starting from commercially available cyclohexanone and cyclopropylmethanamine. The first step is the formation of the free amine, N-(Cyclopropylmethyl)cyclohexanamine, via reductive amination. The second step involves the conversion of the free amine to its hydrochloride salt.



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Figure 1: Overall synthetic scheme for **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride**.

Materials and Methods

Reagents and Solvents

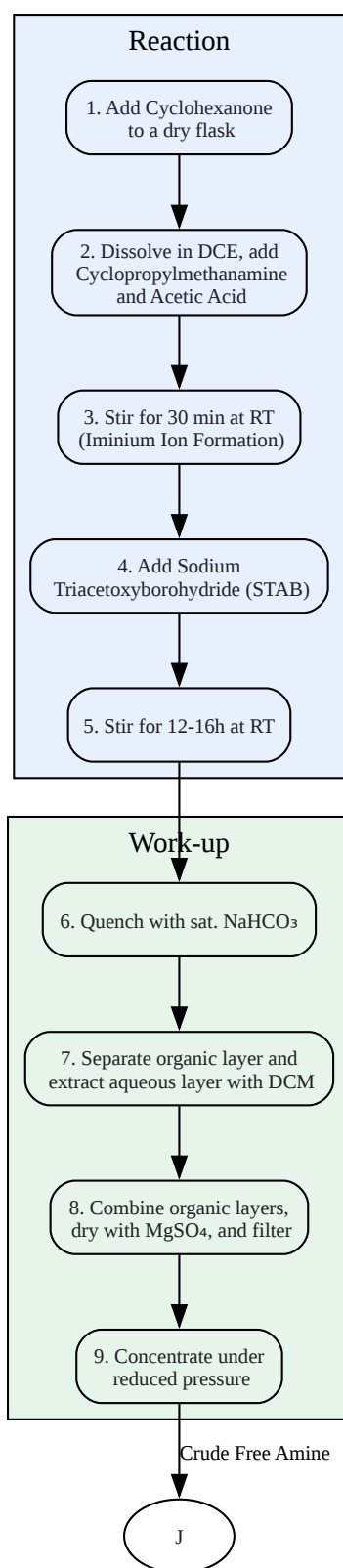
Reagent/Solvent	Formula	M.W. (g/mol)	Purity	Supplier	Notes
Cyclohexanone	C ₆ H ₁₀ O	98.14	≥99%	Sigma-Aldrich	-
Cyclopropylmethanamine	C ₄ H ₉ N	71.12	≥98%	Sigma-Aldrich	-
Sodium Triacetoxyborohydride (STAB)	C ₆ H ₁₀ BNaO ₆	211.94	≥95%	Sigma-Aldrich	Hygroscopic, handle under inert atmosphere.
1,2-Dichloroethane (DCE)	C ₂ H ₄ Cl ₂	98.96	Anhydrous, ≥99.8%	Sigma-Aldrich	Carcinogen, handle in a fume hood.
Acetic Acid, Glacial	CH ₃ COOH	60.05	≥99.7%	Fisher Scientific	Corrosive.
Sodium Bicarbonate	NaHCO ₃	84.01	Saturated Aqueous Solution	-	For work-up.
Anhydrous Magnesium Sulfate	MgSO ₄	120.37	Granular	Sigma-Aldrich	For drying organic layers.
Diethyl Ether	(C ₂ H ₅) ₂ O	74.12	Anhydrous, ≥99.7%	Sigma-Aldrich	Extremely flammable.
4M HCl in Dioxane	HCl in C ₄ H ₈ O ₂	-	-	Sigma-Aldrich	Corrosive and toxic.

Experimental Protocol

Part 1: Synthesis of N-(Cyclopropylmethyl)cyclohexanamine (Free Amine)

This procedure is based on the well-established reductive amination protocol using STAB, which allows for a one-pot reaction by selectively reducing the in-situ formed iminium ion.

- **Reaction Setup:** To a dry 250 mL round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet, add cyclohexanone (5.0 g, 50.9 mmol, 1.0 equiv.).
- **Solvent and Amine Addition:** Dissolve the cyclohexanone in 1,2-dichloroethane (DCE, 100 mL). To this solution, add cyclopropylmethanamine (4.0 g, 56.0 mmol, 1.1 equiv.) followed by glacial acetic acid (0.3 mL, 5.1 mmol, 0.1 equiv.). The acetic acid acts as a catalyst to promote the formation of the iminium ion intermediate.
- **Initiation of Reductive Amination:** Stir the mixture at room temperature for 30 minutes to allow for the formation of the iminium ion.
- **Addition of Reducing Agent:** In a single portion, add sodium triacetoxyborohydride (STAB) (12.9 g, 61.1 mmol, 1.2 equiv.) to the reaction mixture. The addition of STAB, a mild and selective reducing agent, is crucial as it will preferentially reduce the iminium ion over the unreacted cyclohexanone.
- **Reaction Monitoring:** Allow the reaction to stir at room temperature for 12-16 hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS) to confirm the consumption of the starting materials.
- **Work-up:** Upon completion, carefully quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate (100 mL). This will neutralize the acetic acid and decompose any remaining STAB. Stir vigorously for 15-20 minutes until gas evolution ceases.
- **Extraction:** Transfer the mixture to a separatory funnel and separate the organic layer. Extract the aqueous layer with dichloromethane (2 x 50 mL).
- **Drying and Concentration:** Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to yield the crude N-(Cyclopropylmethyl)cyclohexanamine as an oil.



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Figure 2: Workflow for the reductive amination step.

Part 2: Formation of **N-(Cyclopropylmethyl)cyclohexanamine Hydrochloride**

The hydrochloride salt is often preferred for its improved stability and handling properties.

- **Dissolution of the Free Amine:** Dissolve the crude N-(Cyclopropylmethyl)cyclohexanamine (assuming quantitative yield from the previous step, ~7.8 g) in anhydrous diethyl ether (100 mL) in an Erlenmeyer flask.
- **Acidification:** Cool the solution in an ice bath (0 °C). While stirring, slowly add 4M HCl in dioxane (15 mL, 60 mmol) dropwise. The hydrochloride salt will precipitate out of the solution as a white solid. The use of a solution of HCl in an organic solvent is a common and effective method for the preparation of amine hydrochlorides.^[3]
- **Precipitation and Isolation:** After the addition is complete, continue stirring the mixture at 0 °C for 30 minutes, and then allow it to warm to room temperature and stir for an additional hour to ensure complete precipitation.
- **Filtration and Washing:** Collect the white precipitate by vacuum filtration. Wash the solid with cold diethyl ether (3 x 20 mL) to remove any unreacted starting materials or byproducts.
- **Drying:** Dry the resulting white solid under vacuum to a constant weight to yield **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride**.

Characterization

The identity and purity of the final product should be confirmed by spectroscopic methods. While experimental data for the target molecule is not widely published, the following are expected characteristics based on analogous structures.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H NMR (400 MHz, CDCl₃) δ (ppm):
 - ~3.0-3.2 (m, 1H): Proton on the cyclohexyl carbon attached to the nitrogen.
 - ~2.5-2.7 (d, 2H): Methylene protons of the cyclopropylmethyl group.
 - ~1.0-2.0 (m, 10H): Remaining cyclohexyl protons.

- ~0.8-1.0 (m, 1H): Methine proton of the cyclopropyl group.
- ~0.4-0.6 (m, 2H): Methylene protons of the cyclopropyl group.
- ~0.1-0.3 (m, 2H): Methylene protons of the cyclopropyl group.
- Note: In the hydrochloride salt, a broad singlet corresponding to the N-H proton would be expected further downfield, and adjacent protons may show additional splitting.
- ^{13}C NMR (100 MHz, CDCl_3) δ (ppm):
 - ~60-62: Cyclohexyl carbon attached to nitrogen.
 - ~55-57: Methylene carbon of the cyclopropylmethyl group.
 - ~30-35: Cyclohexyl carbons.
 - ~24-26: Cyclohexyl carbons.
 - ~10-12: Methine carbon of the cyclopropyl group.
 - ~3-5: Methylene carbons of the cyclopropyl group.

Infrared (IR) Spectroscopy

- IR (KBr, cm^{-1}):
 - 2700-3000 (broad): N-H stretch of the secondary ammonium salt. This broad absorption is characteristic of amine hydrochlorides.
 - 2850-2950: C-H stretching of the cyclohexyl and cyclopropyl groups.
 - ~1600: N-H bending of the secondary ammonium salt.
 - ~1450: C-H bending.

Mass Spectrometry (MS)

- MS (ESI+): m/z calculated for $C_{10}H_{19}N$ $[M+H]^+$: 154.1596; found: 154.1592. The mass spectrum would show the molecular ion of the free amine.

Safety and Handling

- 1,2-Dichloroethane (DCE) is a suspected carcinogen and should be handled with extreme care in a well-ventilated fume hood.
- Sodium triacetoxyborohydride (STAB) is moisture-sensitive and should be handled under an inert atmosphere. It reacts with water to release hydrogen gas, which is flammable.
- 4M HCl in Dioxane is highly corrosive and toxic. Handle with appropriate personal protective equipment (gloves, safety glasses, lab coat) in a fume hood.
- Diethyl ether is extremely flammable. Ensure there are no ignition sources nearby during its use.
- All reactions should be performed in a well-ventilated fume hood.

Conclusion

This application note provides a detailed and reliable protocol for the synthesis of **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride**. The use of a one-pot reductive amination with sodium triacetoxyborohydride offers a safe, efficient, and high-yielding route to the desired product. The described procedures, from reaction setup to final product characterization, are designed to be easily followed by researchers in a standard organic chemistry laboratory. Adherence to the safety precautions outlined is essential for the safe execution of this synthesis.

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Sources

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